

# A Comprehensive Technical Guide to 2-(Diisopropylamino)ethyl Chloride Hydrochloride

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## Compound of Interest

Compound Name: 2-(Diisopropylamino)ethyl chloride

Cat. No.: B027519

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## Introduction

**2-(Diisopropylamino)ethyl chloride** hydrochloride is a key building block in organic synthesis, particularly valued in the pharmaceutical industry for its role as a precursor in the manufacturing of various active pharmaceutical ingredients (APIs). This technical guide provides an in-depth overview of its physical properties, methods for its characterization, and its application in the synthesis of notable pharmaceuticals.

## Core Physical and Chemical Properties

**2-(Diisopropylamino)ethyl chloride** hydrochloride is a white to off-white crystalline solid. It is known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.

## Summary of Physical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>19</sub> Cl <sub>2</sub> N	[1]
Molecular Weight	200.15 g/mol	[1][2]
Appearance	White to almost white powder or crystals	[2][3]
Melting Point	129-135 °C (range observed across sources)	[2]
Solubility	Soluble in water	[3][4]
pH	4.0-4.5 (10 g/L in H <sub>2</sub> O at 20 °C)	
Hygroscopicity	Hygroscopic	[2][3][4]

## Experimental Protocols

Detailed methodologies for the determination of key physical properties are crucial for quality control and characterization.

### Melting Point Determination (Capillary Method)

Objective: To determine the melting range of a crystalline solid for identification and purity assessment.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the sample is completely dry. If the crystals are large, gently grind them into a fine powder using a mortar and pestle.
- **Capillary Tube Loading:** Tap the open end of a capillary tube into the powdered sample. A small amount of the solid will enter the tube.
- **Packing the Sample:** Invert the tube and tap the sealed end gently on a hard surface to pack the solid into the bottom. The packed sample height should be 2-3 mm.
- **Measurement:**
  - Place the loaded capillary tube into the heating block of the melting point apparatus.
  - For an unknown sample, a rapid preliminary heating can be performed to determine an approximate melting range.
  - For a more precise measurement, start heating at a rate of 10-20 °C per minute until the temperature is about 20 °C below the expected melting point.
  - Reduce the heating rate to 1-2 °C per minute.
  - Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has melted (T2). The melting range is T1-T2.
- **Interpretation:** A sharp melting range (typically 0.5-2 °C) is indicative of a pure substance. Impurities tend to depress and broaden the melting range.

## Solubility Determination in Water

**Objective:** To qualitatively or quantitatively determine the solubility of **2-(Diisopropylamino)ethyl chloride** hydrochloride in water.

**Apparatus:**

- Test tubes or beakers
- Graduated cylinders or pipettes

- Stirring rod
- Balance

#### Procedure (Qualitative):

- Add a small, known amount of the compound (e.g., 100 mg) to a test tube.
- Add a measured volume of deionized water (e.g., 1 mL) at a controlled temperature (e.g., 20-25 °C).
- Vigorously agitate the mixture for a set period (e.g., 1-2 minutes).
- Visually observe if the solid has completely dissolved. If not, incrementally add more solvent and continue agitation until the solid dissolves or it becomes apparent that it is insoluble at that concentration.

#### Procedure (Quantitative - Shake-Flask Method):

- Prepare a saturated solution by adding an excess amount of the solid to a known volume of water in a flask.
- Seal the flask and agitate it at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Allow any undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant liquid, ensuring no solid particles are transferred. This can be achieved by filtration through a syringe filter.
- Determine the concentration of the dissolved solid in the aliquot using a suitable analytical method (e.g., UV-Vis spectroscopy, HPLC, or gravimetric analysis after solvent evaporation).

## Purity Determination by Argentometric Titration (Mohr Method)

Objective: To determine the chloride ion content of the hydrochloride salt, which can be used to assess purity.

Principle: Chloride ions are titrated with a standardized silver nitrate solution in the presence of potassium chromate indicator. Silver chloride precipitates first. At the endpoint, excess silver ions react with the chromate indicator to form a reddish-brown silver chromate precipitate.

Reagents:

- Standardized silver nitrate ( $\text{AgNO}_3$ ) solution (e.g., 0.1 M)
- Potassium chromate ( $\text{K}_2\text{CrO}_4$ ) indicator solution (e.g., 5% w/v)
- Sodium chloride ( $\text{NaCl}$ ) for standardization
- Deionized water

Procedure:

- Standardization of  $\text{AgNO}_3$  solution:
  - Accurately weigh a known mass of dry, primary standard  $\text{NaCl}$  and dissolve it in a known volume of deionized water.
  - Pipette a precise volume of the  $\text{NaCl}$  solution into an Erlenmeyer flask.
  - Add a few drops of potassium chromate indicator.
  - Titrate with the  $\text{AgNO}_3$  solution until the first permanent appearance of a faint reddish-brown color.
  - Calculate the exact molarity of the  $\text{AgNO}_3$  solution.
- Titration of the Sample:
  - Accurately weigh a sample of **2-(Diisopropylamino)ethyl chloride** hydrochloride and dissolve it in a known volume of deionized water.
  - Pipette a precise volume of this solution into an Erlenmeyer flask.
  - Add a few drops of potassium chromate indicator.

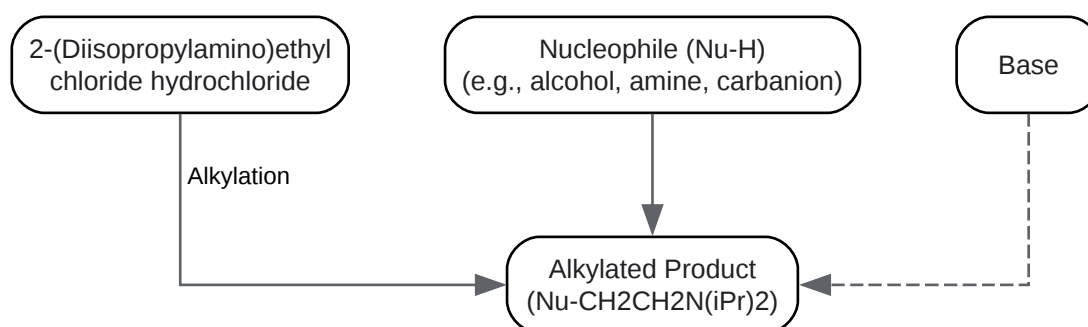
- Titrate with the standardized  $\text{AgNO}_3$  solution to the same endpoint as in the standardization step.
- Calculation:
  - Use the volume and molarity of the  $\text{AgNO}_3$  solution and the volume of the sample solution to calculate the moles of chloride ions.
  - From the mass of the sample, calculate the percentage of chloride by weight and compare it to the theoretical value.

## Applications in Pharmaceutical Synthesis

**2-(Diisopropylamino)ethyl chloride** hydrochloride is a valuable intermediate for introducing the diisopropylaminoethyl moiety into molecules. This is a common structural feature in a number of pharmaceuticals.

## Synthetic Workflow Overview

The general synthetic utility of **2-(Diisopropylamino)ethyl chloride** hydrochloride involves its reaction as an alkylating agent with a suitable nucleophile, such as an alcohol, amine, or carbanion.

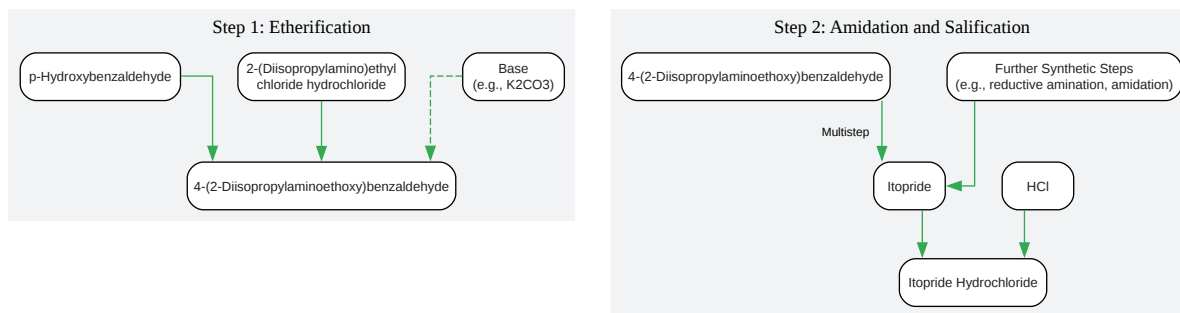


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General Alkylation Reaction Scheme

## Synthesis of Itopride Hydrochloride

Itopride is a prokinetic agent used to treat gastrointestinal symptoms. Its synthesis can involve the alkylation of a phenolic precursor with **2-(Diisopropylamino)ethyl chloride**.

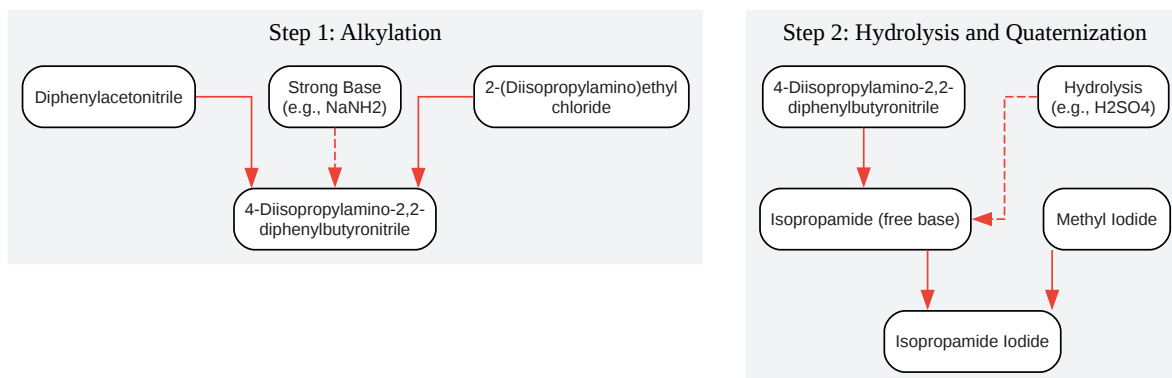


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Simplified Synthetic Pathway for Itopride Hydrochloride

## Synthesis of Isopropamide Iodide

Isopropamide is an anticholinergic agent. Its synthesis involves the alkylation of diphenylacetonitrile followed by further transformations.

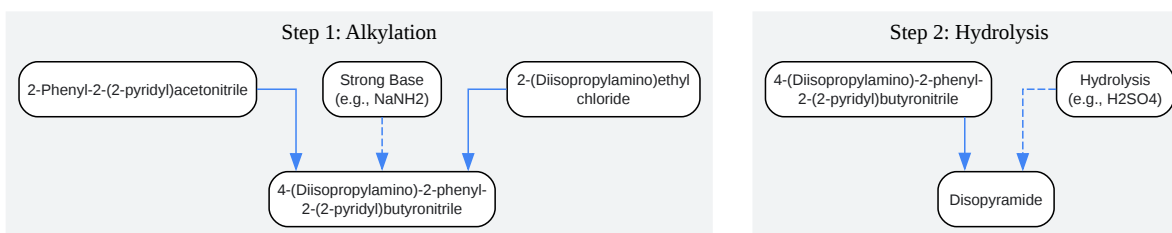


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### Synthetic Pathway for Isopropamide Iodide

## Synthesis of Disopyramide

Disopyramide is an antiarrhythmic agent. Its synthesis involves the alkylation of 2-phenyl-2-(2-pyridyl)acetonitrile.



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### Synthetic Pathway for Disopyramide



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